

Technical Guide: Physical Properties of Methyl 2-cyano-4-fluorobenzoate

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Compound of Interest

Compound Name: Methyl 2-cyano-4-fluorobenzoate

Cat. No.: B176663

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical properties of **Methyl 2-cyano-4-fluorobenzoate**, a chemical compound of interest in research and development. Due to a lack of extensive published data for this specific isomer, this document also outlines standardized experimental protocols for the determination of key physical characteristics.

Core Physical Properties

While specific experimental values for the melting point, boiling point, and density of **Methyl 2-cyano-4-fluorobenzoate** are not readily available in public literature, its fundamental molecular properties have been established.

Property	Value	Source
Molecular Formula	C ₉ H ₆ FNO ₂	[1]
Molecular Weight	179.15 g/mol	[1]
CAS Number	127510-96-7	[1]
PubChem CID	9989818	[1][2]
Synonyms	Benzoic acid, 2-cyano-4-fluoro-, methyl ester; 2-Cyano-4-fluorobenzoic acid methyl ester	[1]

Experimental Protocols for Physical Property Determination

To ascertain the precise physical properties of **Methyl 2-cyano-4-fluorobenzoate**, the following established experimental methodologies are recommended.

Melting Point Determination

The melting point is a critical indicator of a substance's purity.

Methodology: Capillary Method

- **Sample Preparation:** A small, finely powdered sample of the crystalline solid is packed into a thin-walled capillary tube, sealed at one end. The packing should be compact to ensure uniform heat transfer.
- **Apparatus:** A calibrated melting point apparatus, which consists of a heated block with a sample holder and a thermometer or an electronic temperature sensor, is used.
- **Procedure:** The capillary tube is placed in the heating block. The temperature is raised at a steady rate.
- **Observation:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded. This range is

the melting point. A narrow melting range typically indicates a high degree of purity.

Boiling Point Determination

The boiling point provides insight into the volatility of a substance.

Methodology: Micro Boiling Point Determination (Thiele Tube Method)

- **Sample Preparation:** A small quantity of the liquid is placed in a small test tube or a fusion tube. A capillary tube, sealed at one end, is inverted and placed within the liquid.
- **Apparatus:** A Thiele tube filled with a high-boiling point oil (e.g., mineral oil or silicone oil) and a thermometer are used. The Thiele tube's design facilitates uniform heating by convection currents.
- **Procedure:** The sample tube is attached to the thermometer and immersed in the oil bath within the Thiele tube. The apparatus is heated gently.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heat is then removed, and the oil bath is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination

Density is a fundamental physical property that relates the mass of a substance to its volume.

Methodology: Pycnometer Method

- **Apparatus:** A pycnometer, a small glass flask with a precise volume, is used. An analytical balance is required for accurate mass measurements.
- **Procedure:**
 - The mass of the clean, dry, and empty pycnometer is determined.
 - The pycnometer is filled with the substance (if liquid) or a known mass of the solid is placed inside.

- For a solid, the pycnometer is then filled with a liquid of known density in which the solid is insoluble.
- The mass of the pycnometer and its contents is measured.
- Calculation: The volume of the substance is determined by the displacement of the liquid of known density. The density is then calculated by dividing the mass of the substance by its volume.

Solubility Assessment

Understanding a compound's solubility in various solvents is crucial for its application in drug development and other research areas.

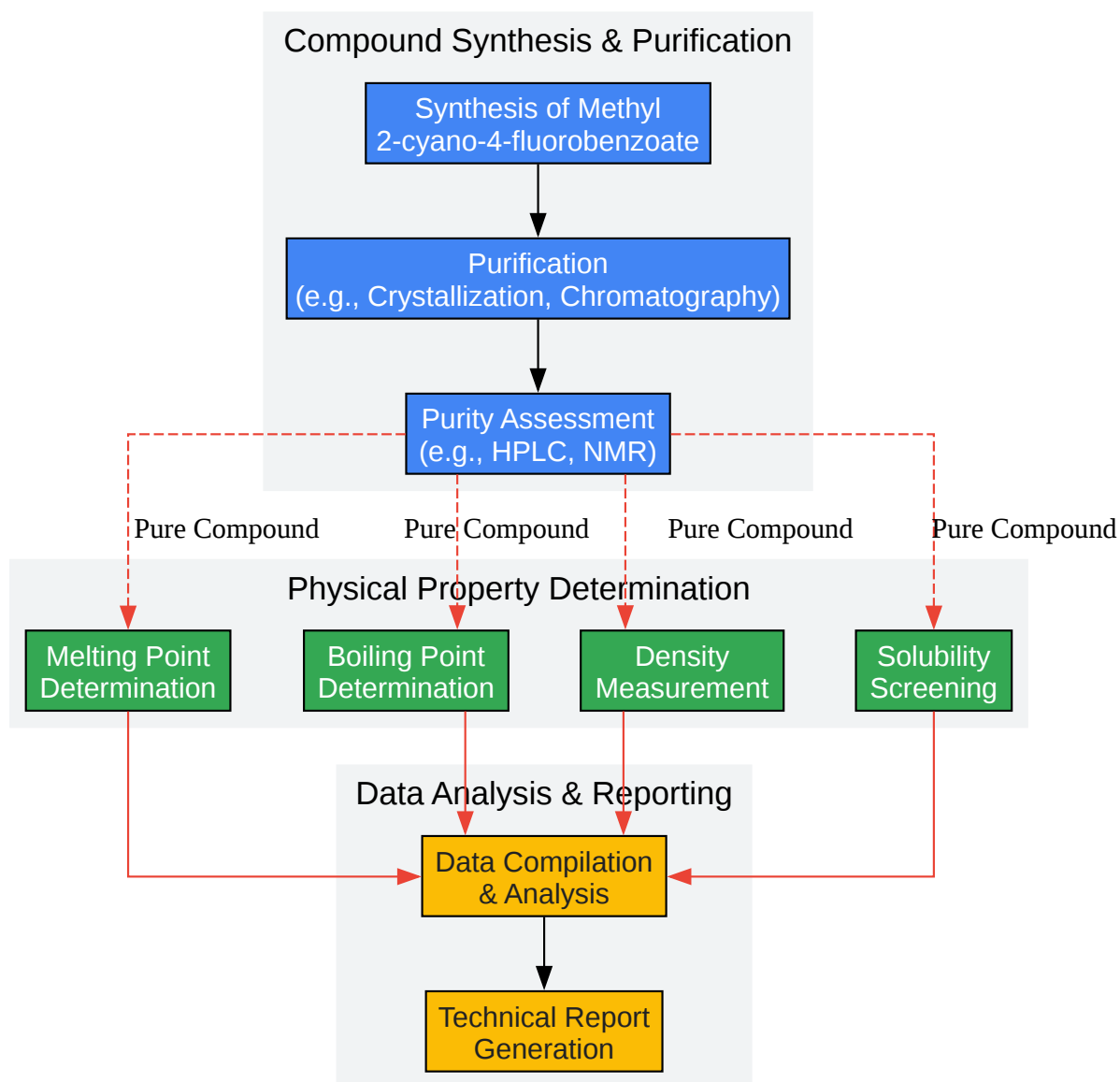
Methodology: Qualitative and Semi-Quantitative Solubility Testing

- Solvent Selection: A range of standard laboratory solvents should be used, including but not limited to water, ethanol, methanol, acetone, dichloromethane, and dimethyl sulfoxide (DMSO).
- Procedure:
 - A small, accurately weighed amount of **Methyl 2-cyano-4-fluorobenzoate** is placed in a test tube.
 - A measured volume of the selected solvent is added incrementally.
 - The mixture is agitated (e.g., by vortexing or sonication) at a controlled temperature.
- Observation: The solubility is observed and can be qualitatively described as soluble, partially soluble, or insoluble. For a more quantitative measure, the maximum mass of solute that dissolves in a specific volume of solvent to form a saturated solution is determined.

Logical Workflow for Physical Property Characterization

The following diagram illustrates the logical workflow for the comprehensive characterization of the physical properties of a chemical compound like **Methyl 2-cyano-4-fluorobenzoate**.

Workflow for Physical Property Characterization

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Caption: Workflow for the synthesis, purification, and physical characterization of a chemical compound.

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